

# In-depth Technical Guide: Physicochemical Properties of 4-[Methyl(propyl)amino]benzaldehyde

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## Compound of Interest

4-  
Compound Name: [Methyl(propyl)amino]benzaldehyd  
e  
Cat. No.: B1386143

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This guide provides essential physicochemical data on 4-[Methyl(propyl)amino]benzaldehyde, a chemical compound of interest to researchers, scientists, and professionals in the field of drug development and organic synthesis. The primary focus of this document is to present the molecular weight of the compound in a clear and accessible format.

## Molecular Weight

The molecular weight of a compound is a fundamental physical property, crucial for stoichiometric calculations in chemical reactions, preparation of solutions with specific molar concentrations, and in the interpretation of various analytical data.

Compound Name	Molecular Formula	Molecular Weight ( g/mol )
4-[Methyl(propyl)amino]benzaldehyde	C <sub>11</sub> H <sub>15</sub> NO	177.25 <sup>[1]</sup>

Note on Data Presentation: The molecular weight is presented to two decimal places for practical laboratory use. The value is derived from the sum of the atomic weights of its

constituent atoms: carbon, hydrogen, nitrogen, and oxygen.[1]

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## References

- 1. cymitquimica.com [cymitquimica.com]
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